

A Comparative Guide to ^{199}Hg Electric Dipole Moment Experiments

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Compound of Interest

Compound Name: Mercury-199

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This guide provides a comparative analysis of key experimental data from different laboratories engaged in the search for a permanent electric dipole moment (EDM) in the **Mercury-199** (^{199}Hg) isotope. The existence of a non-zero EDM in a fundamental or composite particle would violate both parity (P) and time-reversal (T) symmetries, providing evidence for physics beyond the Standard Model. Due to its large nuclear charge and spin-1/2 nucleus, ^{199}Hg is a particularly sensitive system for probing new sources of CP violation.

The primary focus of this comparison is the series of increasingly precise measurements conducted at the University of Washington, which have set the most stringent limits on the ^{199}Hg EDM to date.

Data Presentation: ^{199}Hg EDM Measurement Results

The following table summarizes the key results from the University of Washington group, illustrating the progression of experimental sensitivity over time.

Publication Year	Principal Investigator(s)	¹⁹⁹ Hg EDM Result (e-cm)	Upper Limit (95% C.L.)	Key Improvement
2001	Romalis, M.V. et al.	Not explicitly stated, limit provided	$< 2.1 \times 10^{-28}$	First laser-based measurement, replacing traditional UV lamps for optical pumping and probing.[1][2]
2009	Griffith, W.C. et al.	$(0.49 \pm 1.29_{\text{stat}} \pm 0.76_{\text{syst}}) \times 10^{-29}$	$< 3.1 \times 10^{-29}$	Introduction of a four-cell stack design to better cancel magnetic field noise and diagnose systematics.[1][2][3]
2016	Graner, B. et al.	$(2.20 \pm 2.75_{\text{stat}} \pm 1.48_{\text{syst}}) \times 10^{-30}$	$< 7.4 \times 10^{-30}$	Refinements in the four-cell apparatus and systematic error analysis, achieving a factor of 4-5 improvement.[4][5]

Experimental Protocols

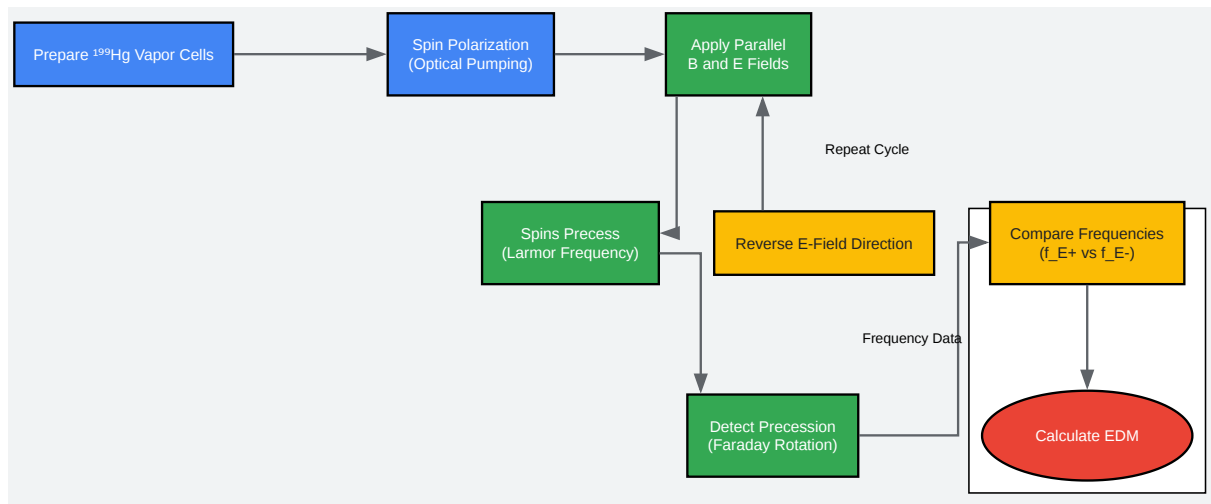
The experiments listed above, while varying in specific implementation, are all based on a common methodology: measuring the spin precession frequency of polarized ¹⁹⁹Hg atoms in the presence of strong electric and magnetic fields. An EDM would manifest as a change in this precession frequency when the direction of the electric field is reversed relative to the magnetic field.[3][4]

Core Methodology: Optically Pumped Hg Magnetometer

- **Sample Preparation:** Fused silica vapor cells are filled with enriched ^{199}Hg gas. In later experiments, a stack of four cells is used in a common magnetic field.[3][5] Two of the cells are subjected to oppositely directed high-voltage electric fields, while the other two serve as magnetometers to cancel out magnetic field gradients and monitor systematic effects.[3]
- **Spin Polarization (Optical Pumping):** A circularly polarized pump laser, tuned to the 253.7 nm resonance line of Hg, is used to optically pump the atoms. This process aligns the nuclear spins of the ^{199}Hg atoms perpendicular to the applied magnetic field, creating a macroscopic nuclear magnetization.[5]
- **Larmor Precession:** The aligned nuclear spins precess around the direction of the magnetic field (B-field) at the Larmor frequency. If the atoms possess an EDM, this precession frequency will be slightly shifted depending on whether the electric field (E-field) is parallel or anti-parallel to the B-field.
- **Detection (Faraday Rotation):** A linearly polarized probe laser beam, detuned from the atomic resonance, passes through the vapor cell. The precessing spin polarization of the Hg vapor causes the plane of polarization of the probe laser to rotate via the Faraday effect. This rotation angle oscillates at the Larmor frequency.[5]
- **Data Acquisition:** Photodetectors measure the oscillation of the probe beam's polarization. By comparing the precession frequencies measured in the two high-voltage cells with oppositely directed E-fields, the EDM-induced frequency shift can be isolated from common-mode magnetic field noise. The reversal of the E-field in the cells provides the key signature for an EDM.

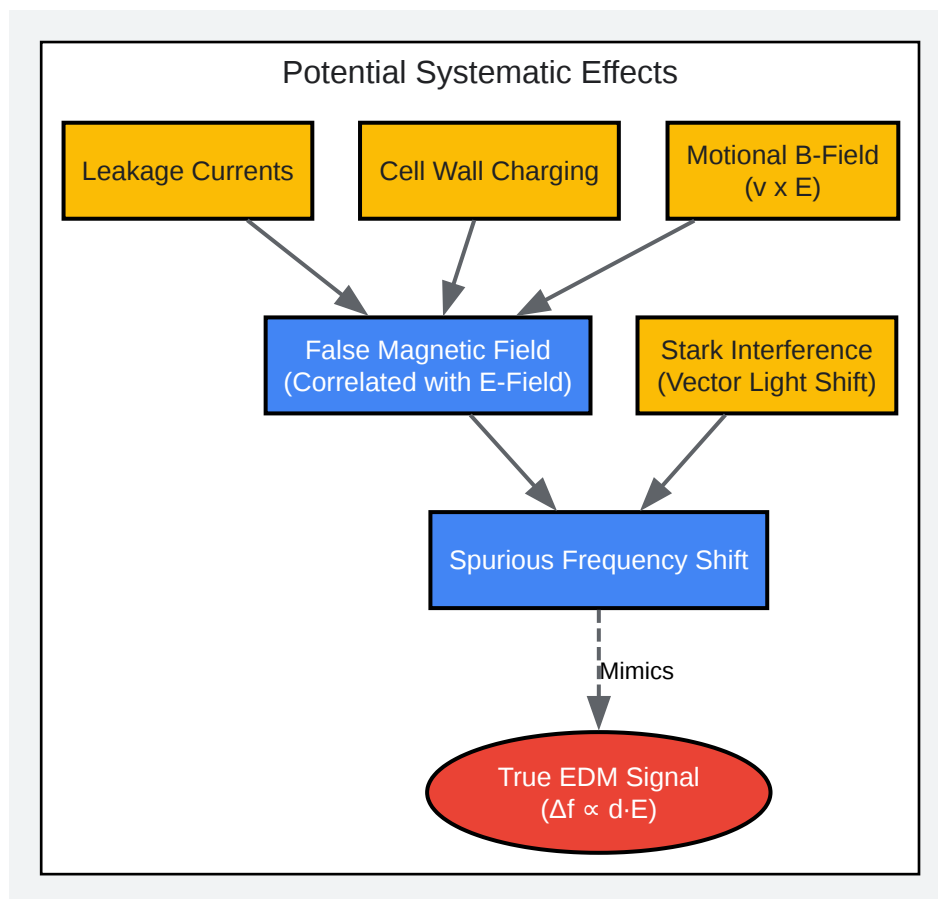
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship between key systematic effects that must be controlled in these precision measurements.



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Caption: Generalized workflow for a ^{199}Hg EDM experiment.



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Caption: Relationship of systematic effects mimicking an EDM signal.

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